

Essential Safety and Logistics for Handling 3-(4-Ethylphenyl)-2,2-dimethylpropanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(4-Ethylphenyl)-2,2-dimethylpropanal

Cat. No.: B145890

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents like **3-(4-Ethylphenyl)-2,2-dimethylpropanal**, also known by its trade name Floralozone, are paramount for laboratory safety and environmental protection. This document provides a comprehensive guide to the essential personal protective equipment (PPE), operational handling, and disposal plans for this compound.

Chemical and Physical Properties

A summary of the key quantitative data for **3-(4-Ethylphenyl)-2,2-dimethylpropanal** is provided in the table below for easy reference.

Property	Value
CAS Number	67634-15-5
Molecular Formula	C ₁₃ H ₁₈ O
Molecular Weight	190.28 g/mol [1][2]
Boiling Point	267.6 °C at 760 mmHg[3][4]
Flash Point	118.0 °C[3][4]
Density	0.9 g/cm ³ [3]
Storage Temperature	2-8°C[4]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety when handling **3-(4-Ethylphenyl)-2,2-dimethylpropanal**. The following PPE is recommended:

- Hand Protection: Wear protective gloves.[\[5\]](#)
- Eye/Face Protection: Use safety glasses with side-shields or chemical goggles.
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.

Operational and Disposal Plans

Strict adherence to operational and disposal protocols is necessary to mitigate risks and protect the environment.

Handling and Storage:

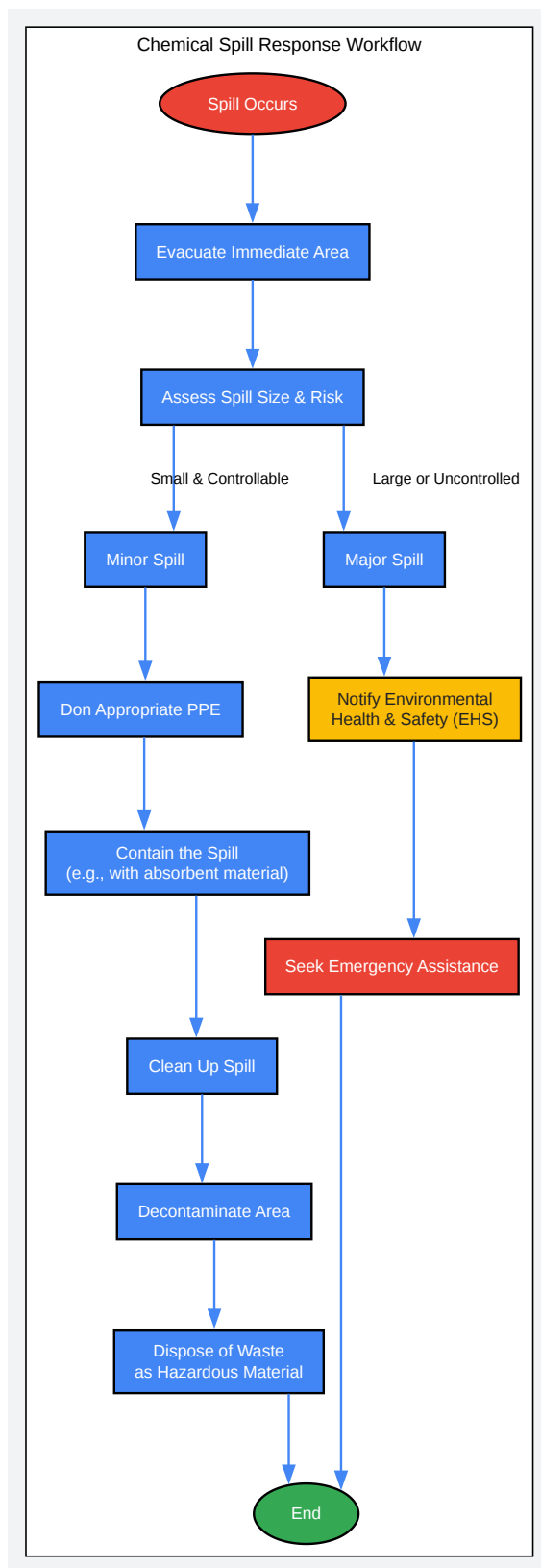
- Handling: Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[5\]](#) Wash hands and any exposed skin thoroughly after handling. Contaminated work clothing should not be allowed out of the workplace.[\[6\]](#)
- Storage: Store in a cool, dry, and well-ventilated area. Keep containers tightly closed when not in use.[\[5\]](#)

Disposal Plan:

- Waste Disposal: Dispose of contents and containers in accordance with local, regional, national, and international regulations.[\[6\]](#) Avoid release to the environment, as this substance is very toxic to aquatic life with long-lasting effects.[\[5\]](#) Collect spillage.[\[5\]](#)
- Contaminated Packaging: Do not reuse empty containers.[\[7\]](#)

Emergency Procedures: Chemical Spill

In the event of a spill, a clear and immediate response is critical. The following workflow outlines the necessary steps.



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Caption: Workflow for handling a chemical spill.

First Aid Measures

In case of exposure, follow these first aid guidelines:

- After eye contact: Rinse immediately with plenty of water for at least 15 minutes. If symptoms persist, seek medical attention.^[5]
- After skin contact: Remove contaminated clothing. Wash the affected area thoroughly with soap and water. If skin irritation or a rash occurs, get medical advice.^[5]
- If inhaled: Move the person to fresh air and keep them at rest. If the person is unconscious or has stopped breathing, provide artificial respiration and seek medical advice.^[5]
- If swallowed: Rinse the mouth with water and get medical advice.^[5]

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References

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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